Spectroscopic Data for 2-Iodo-5-nitrobenzoic Acid: A Comparative Guide

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Compound of Interest

Compound Name:	*2-Iodo-5-nitrobenzoic acid*
CAS No.:	*19230-50-3*
Cat. No.:	*B106872*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the spectroscopic data for **2-Iodo-5-nitrobenzoic acid** and its structural analogs, 2-Chloro-5-nitrobenzoic acid and 2-Bromo-5-nitrobenzoic acid. The information presented is intended to support research, development, and quality control activities where the differentiation and characterization of these halogenated nitrobenzoic acids are crucial.

Introduction

2-Iodo-5-nitrobenzoic acid is a valuable building block in organic synthesis, particularly in the development of pharmaceutical compounds and other specialty chemicals. Its reactivity is significantly influenced by the electronic effects of the iodo, nitro, and carboxylic acid functional groups. Accurate spectroscopic characterization is essential for confirming its identity, purity, and for monitoring chemical transformations. This guide presents a comparative analysis of its spectral features alongside those of its chloro and bromo analogs, highlighting key differences for unambiguous identification.

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Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **2-Iodo-5-nitrobenzoic acid** and its chloro and bromo analogs. This data is essential for distinguishing between these closely related compounds.

Table 1: ^{1}H NMR Spectroscopic Data (Predicted)

Compound	Chemical Shift (δ, ppm) and Multiplicity
2-Iodo-5-nitrobenzoic acid	~8.6 (d, J ≈ 2.5 Hz, H-6), ~8.3 (dd, J ≈ 8.7, 2.5 Hz, H-4), ~7.9 (d, J ≈ 8.7 Hz, H-3), ~11.0 (br s, COOH)
2-Chloro-5-nitrobenzoic acid	~8.5 (d, J ≈ 2.7 Hz, H-6), ~8.3 (dd, J ≈ 8.8, 2.7 Hz, H-4), ~7.7 (d, J ≈ 8.8 Hz, H-3), ~11.0 (br s, COOH)
2-Bromo-5-nitrobenzoic acid	~8.5 (d, J ≈ 2.6 Hz, H-6), ~8.4 (dd, J ≈ 8.7, 2.6 Hz, H-4), ~7.8 (d, J ≈ 8.7 Hz, H-3), ~11.0 (br s, COOH)

Note: Predicted values are based on established substituent effects on aromatic chemical shifts. Actual values may vary depending on the solvent and concentration.

Table 2: ^{13}C NMR Spectroscopic Data

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Compound	Key Chemical Shifts (δ, ppm)
2-Iodo-5-nitrobenzoic acid	Specific data not readily available. Expected signals for 1 aromatic C-I, 1 C-NO_2, 1 C-COOH, and 3 aromatic C-H, plus the carboxyl carbon.
2-Chloro-5-nitrobenzoic acid	Publicly available spectra exist, but a detailed list of assigned chemical shifts is not readily available in the initial search results.
2-Bromo-5-nitrobenzoic acid	Publicly available spectra exist, but a detailed list of assigned chemical shifts is not readily available in the initial search results.

Table 3: Infrared (IR) Spectroscopic Data

Compound	Characteristic Absorption Bands (cm^{-1})
2-Iodo-5-nitrobenzoic acid	~3100-2500 (O-H stretch, carboxylic acid), ~1700 (C=O stretch), ~1530 (asymmetric NO_2 stretch), ~1350 (symmetric NO_2 stretch), ~740 (C-I stretch)
2-Chloro-5-nitrobenzoic acid	~3100-2500 (O-H stretch, carboxylic acid), ~1700 (C=O stretch), ~1530 (asymmetric NO_2 stretch), ~1350 (symmetric NO_2 stretch), ~750 (C-Cl stretch)
2-Bromo-5-nitrobenzoic acid	~3100-2500 (O-H stretch, carboxylic acid), ~1700 (C=O stretch), ~1530 (asymmetric NO_2 stretch), ~1350 (symmetric NO_2 stretch), ~670 (C-Br stretch)

Table 4: Mass Spectrometry (MS) Data

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Compound	Molecular Ion (m/z) and Key Fragments
2-Iodo-5-nitrobenzoic acid	$[M]^{+\cdot}$ at m/z 293. Key fragments may include loss of -OH (m/z 276), $-NO_2$ (m/z 247), -COOH (m/z 248), and -I (m/z 166).
2-Chloro-5-nitrobenzoic acid	$[M]^{+\cdot}$ at m/z 201/203 (due to $^{35}Cl/^{37}Cl$ isotopes). Key fragments may include loss of -OH, $-NO_2$, -COOH, and -Cl.
2-Bromo-5-nitrobenzoic acid	$[M]^{+\cdot}$ at m/z 245/247 (due to $^{79}Br/^{81}Br$ isotopes). Key fragments may include loss of -OH, $-NO_2$, -COOH, and -Br.

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the analyte in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved; gentle warming or sonication may be used if necessary.
- Instrument Parameters:
  - Spectrometer: 400 MHz or higher field strength NMR spectrometer.
  - ^{1}H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use a pulse angle of 30-45° and a relaxation delay of 1-2 seconds.
  - ^{13}C NMR: Acquire the spectrum using proton decoupling. A greater number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

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Infrared (IR) Spectroscopy

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory. Apply pressure to ensure good contact between the sample and the crystal.
- Instrument Parameters:
  - Spectrometer: Fourier Transform Infrared (FTIR) spectrometer.
  - Measurement Range: Typically 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Scans: Co-add 16-32 scans to obtain a high-quality spectrum.
- Data Acquisition: Record a background spectrum of the clean, empty ATR crystal. Then, record the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

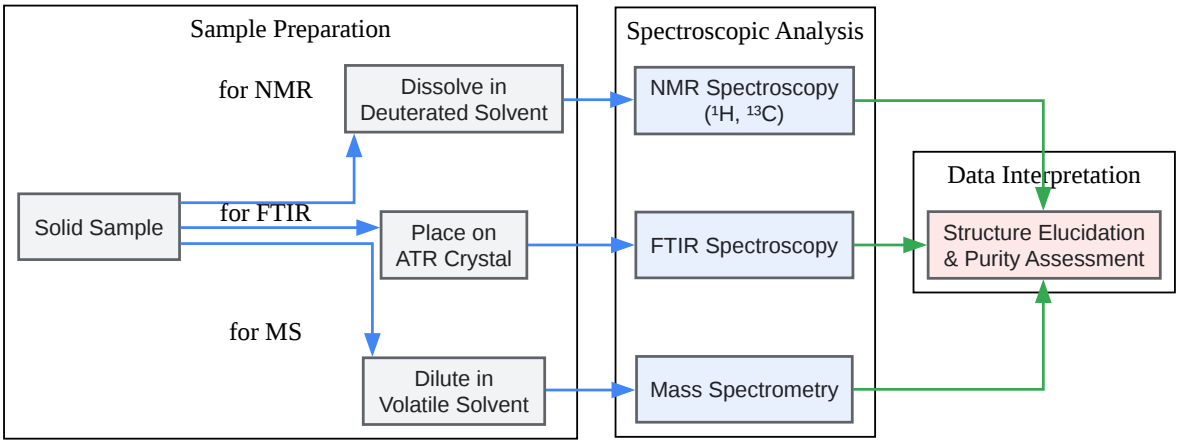
- Sample Preparation: Prepare a dilute solution of the sample (1-10 µg/mL) in a suitable volatile solvent such as methanol or acetonitrile.
- Instrument Parameters (for Electrospray Ionization - ESI):
  - Mass Spectrometer: A mass spectrometer equipped with an ESI source.
  - Ionization Mode: Both positive and negative ion modes can be used. For carboxylic acids, negative ion mode ($[M-H]^-$) is often effective.
  - Mass Range: Scan a mass range appropriate for the expected molecular weight of the analyte and its fragments.
- Data Analysis: Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to gain further structural information. For halogenated compounds,

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observe the characteristic isotopic patterns.

Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a solid organic compound like **2-Iodo-5-nitrobenzoic acid**.



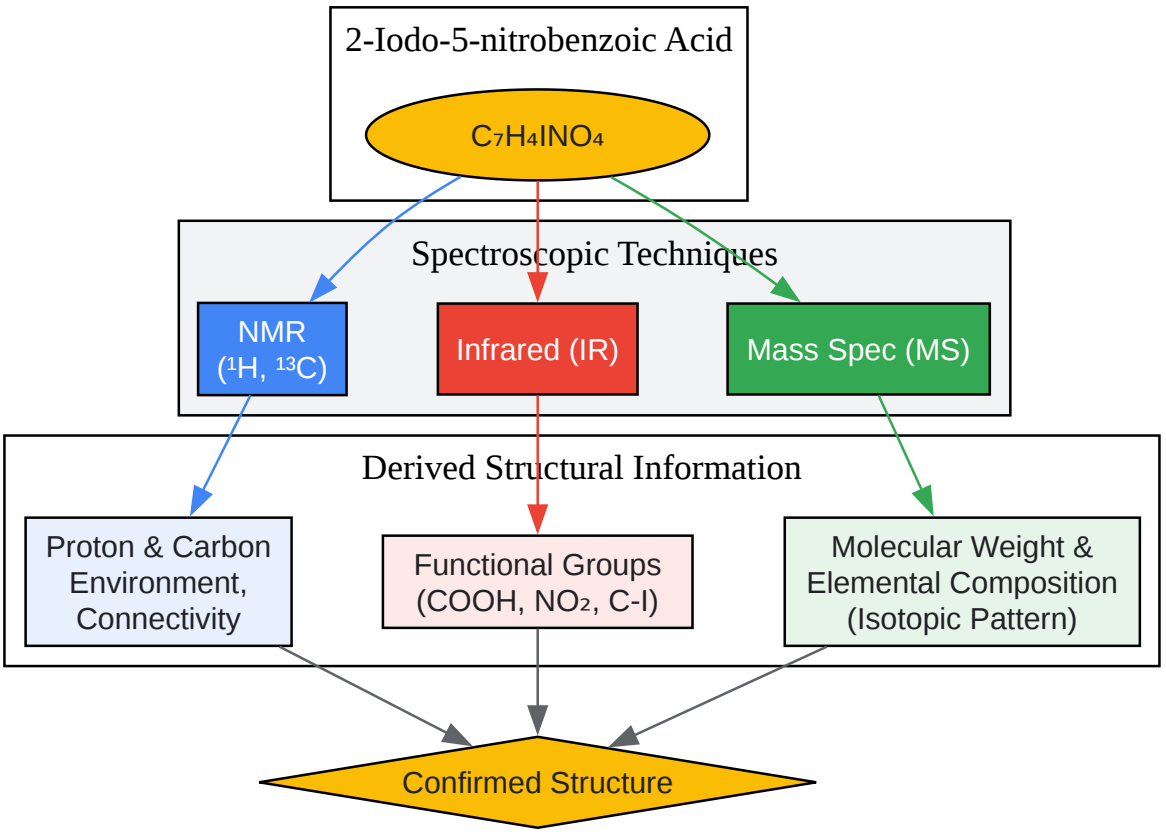
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Caption: General workflow for spectroscopic analysis.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the spectroscopic techniques and the structural information they provide for the characterization of **2-Iodo-5-nitrobenzoic acid**.

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Caption: Spectroscopic data to structure correlation.

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